Application Note: Engineering Constrained Peptidomimetics using Hexahydropyridazine-3-carboxylic Acid (HHP)

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Compound of Interest

Compound Name:	*Hexahydropyridazine-3-carboxylic acid*
CAS No.:	*32750-52-0*
Cat. No.:	*B1224358*

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Executive Summary

Hexahydropyridazine-3-carboxylic acid (HHP), commonly referred to in literature as Piperazic acid (Piz), is a non-proteinogenic cyclic hydrazine amino acid. Structurally analogous to proline but containing a nitrogen-nitrogen (N-N) bond within the six-membered ring, HHP offers unique conformational constraints that exceed those of proline.

This guide provides a technical roadmap for incorporating HHP into peptidomimetics. It details the rationale for scaffold selection, specific solid-phase peptide synthesis (SPPS) protocols for this sterically hindered residue, and methods for structural validation. HHP is particularly valuable for locking bioactive peptides into Type I

-turns or

-turns, thereby enhancing receptor affinity and metabolic stability against proteases.

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Design Principles: The HHP Advantage

Structural Mechanics

Unlike Proline (a 5-membered pyrrolidine ring), HHP features a 6-membered saturated pyridazine ring. The presence of the electronegative N2 atom adjacent to the

-amino group (N1) introduces two critical constraints:

- N-N Bond Repulsion: The lone pair repulsion between N1 and N2 restricts the

  (phi) and

  (psi) torsion angles more rigidly than the carbon backbone of pipecolic acid (homoproline).
- Amide Bond Geometry: HHP influences the cis/trans isomerization of the preceding peptide bond. While Proline allows ~10-30% cis isomer populations, HHP can stabilize specific turn geometries (e.g., Type I

  -turns) that require defined backbone angles, often favoring the trans amide bond in helical contexts or cis in specific turn mimics.

Turn Induction Logic

The incorporation of (S)-HHP (L-Piperazic acid) is frequently used to mimic the

or

positions of

-turns.

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Turn Type	HHP Position	Stereochemistry	Structural Outcome
Type I -turn		(S)-HHP	Stabilizes the 10-membered H-bond ring; constrains .
-turn		(S)-HHP	Induces a tight 7-membered ring H-bond; often used in cyclic peptides (e.g., Sanglifehrin analogs).
Right-handed Helix	Multiple	(S)-HHP	Consecutive HHP residues induce a rigid helical poly-HHP structure (similar to polyproline helices but distinct pitch).

Experimental Protocols

Materials & Reagents

- Building Block: Fmoc-(S)-Piperazic acid (Fmoc-Piz-OH).
- Resin: 2-Chlorotrityl chloride (2-CTC) is preferred to prevent diketopiperazine formation during the first coupling, though Rink Amide is acceptable for longer chains.
- Coupling Reagents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), HOAt (1-Hydroxy-7-azabenzotriazole).
- Solvents: Anhydrous DMF, DCM.

Protocol A: Solid Phase Peptide Synthesis (SPPS) with HHP

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Challenge: The secondary amine of HHP (N1) is sterically hindered by the adjacent N2 and the ring structure. Coupling the next amino acid onto the HHP N-terminus is the rate-limiting step.

Step 1: Coupling Fmoc-HHP-OH to the Resin (or Growing Chain)

Standard coupling conditions apply here as the carboxyl group of HHP is accessible.

- Activation: Dissolve Fmoc-HHP-OH (3 eq), HATU (2.9 eq), and HOAt (3 eq) in DMF.
- Base: Add DIPEA (6 eq).
- Coupling: Add to resin. Shake for 2 hours at room temperature.
- Monitoring: Standard Kaiser test (Blue = free amine, No color = coupled).

Step 2: Fmoc Deprotection[1]

- Treat resin with 20% Piperidine in DMF (2 x 10 min).
- Wash with DMF (3x), DCM (3x), DMF (3x).

Step 3: Coupling Amino Acid to the HHP N-Terminus (CRITICAL)

The nucleophilicity of the HHP nitrogen is reduced. Standard HBTU/DIC coupling often fails or results in low yield.

Method A: High-Efficiency HATU Coupling (First Line)

- Pre-activation: Dissolve the incoming Fmoc-AA-OH (4 eq) and HATU (4 eq) in minimal DMF.
- Base: Add DIPEA (8 eq). Allow to activate for 2 minutes (do not exceed 5 mins to avoid racemization).
- Reaction: Add mixture to the HHP-resin.
- Conditions: React for 4–6 hours or double couple (2 x 3 hours).
- Monitoring:Chloranil Test (Required).

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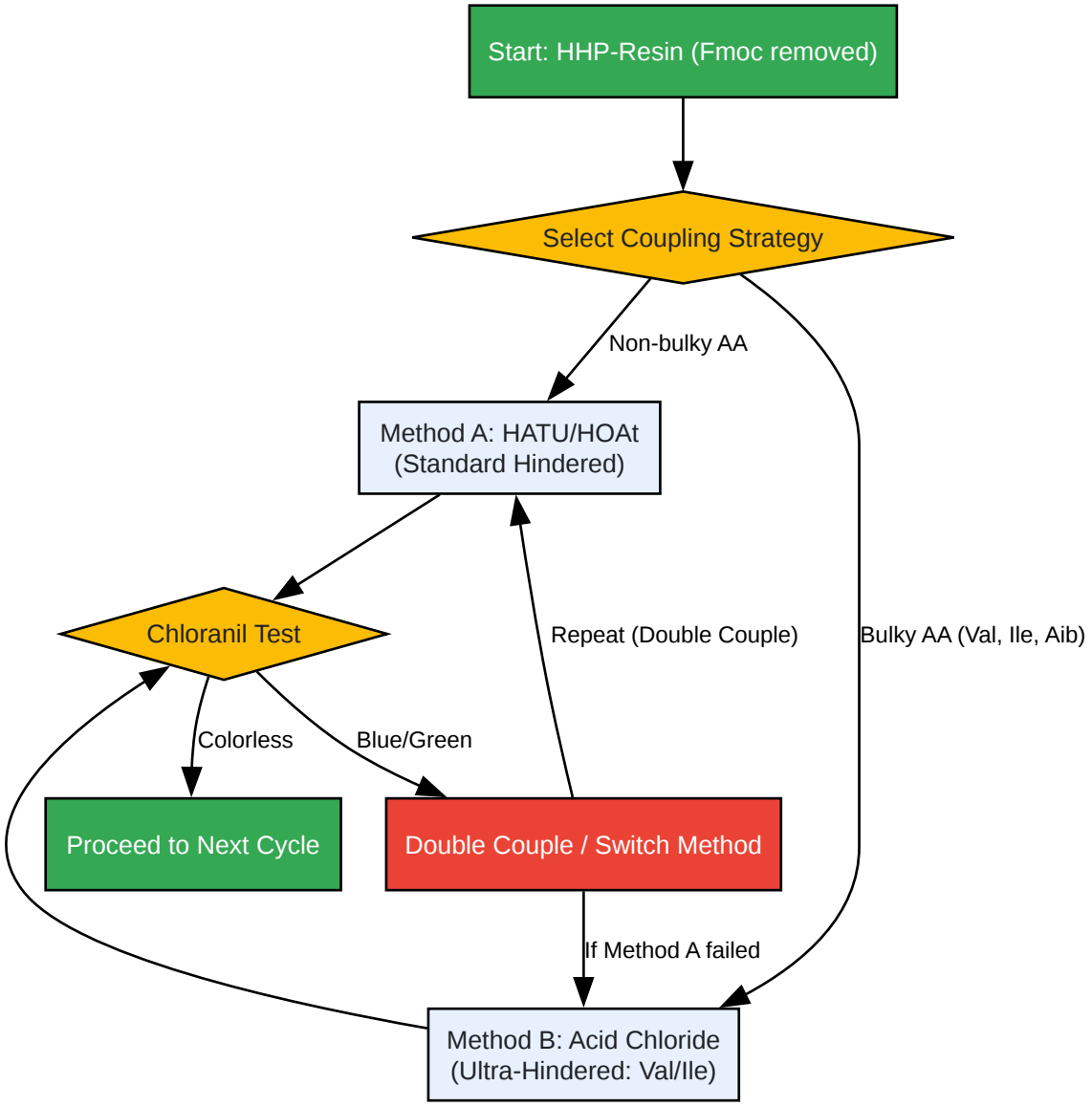
- Note: The Kaiser test does not work for secondary amines. Use Chloranil (Acetaldehyde/Chloranil).
- Result: Blue/Green beads = Incomplete coupling. Colorless = Complete.

Method B: Acid Chloride Coupling (For Difficult Sterics) Use if Method A fails (e.g., coupling bulky Val, Ile, or Aib).

- Conversion: Convert Fmoc-AA-OH to Fmoc-AA-Cl using Triphosgene (0.33 eq) in dry THF/DCM with collidine (10 eq).
- Coupling: Add the acid chloride solution immediately to the resin.
- Time: React for 1 hour.

Visualization: The Difficult Coupling Workflow

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Figure 1: Decision tree for coupling amino acids to the sterically hindered N-terminus of HHP.

Structural Characterization

Once synthesized, verifying the turn induction is essential.

Circular Dichroism (CD)

HHP-containing peptides often display distinct CD signatures compared to random coils.

- Protocol: Dissolve peptide in water or TFE (Trifluoroethanol) at 50

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M.

- Signature: A Type I

  -turn typically shows a maximum at ~200-205 nm and a minimum at ~215-220 nm (resembling

  -helix but with lower ellipticity ratios).

NMR Spectroscopy (NOE Analysis)

Nuclear Overhauser Effect (NOE) is the gold standard for determining the cis/trans geometry of the Xaa-HHP amide bond.

- Experiment: 2D ROESY (Rotating-frame Overhauser Effect Spectroscopy) in

  or DMSO-

  .

- Key Signals:
  - (H

    - H

    ): Strong correlation indicates Trans isomer (most common for HHP in Type I turns).
  - (H

    - H

    ): Strong correlation indicates Cis isomer.
  - Note: In HHP, the

    -protons are on the ring carbon adjacent to N1.

Application Case Study: Protease Stability

Hypothesis: Replacing a Proline residue with HHP in a bioactive peptide prevents proteolytic cleavage due to the non-canonical ring structure.

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Experimental Setup:

- Control: Standard peptide (e.g., Ala-Pro-Gly-Phe).
- Test: Analog peptide (e.g., Ala-HHP-Gly-Phe).
- Assay: Incubate both peptides (100

  M) with Trypsin or Chymotrypsin in PBS at 37°C.
- Readout: HPLC peak integration at 0, 1, 4, and 24 hours.

Typical Result: HHP analogs frequently show >95% intact peptide after 24 hours, whereas Proline controls may degrade by 50-80%, validating HHP as a metabolic stabilizer.

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Sources

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